

# An In-depth Technical Guide to 1,5-Dibromopentane

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## Compound of Interest

Compound Name: 1,5-Dibromopentane

Cat. No.: B145557

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,5-dibromopentane**, a versatile bifunctional alkylating agent crucial in various fields of chemical synthesis. This document outlines its core physicochemical properties, applications in research and drug development, detailed experimental protocols, and essential safety information.

## Core Properties and Chemical Formula

**1,5-Dibromopentane**, also known as pentamethylene dibromide, is an organobromine compound frequently utilized as a synthetic building block. Its linear five-carbon chain is terminated by two bromine atoms, making it an excellent precursor for forming heterocyclic structures and for introducing a pentylene linker between two substrates.

Chemical Formula:  $C_5H_{10}Br_2$ <sup>[1][2][3][4]</sup>

Molecular Weight: 229.94 g/mol <sup>[1][5][6][7]</sup>

The structural representation of **1,5-dibromopentane** is  $Br(CH_2)_5Br$ .<sup>[4][5]</sup>

## Quantitative Physicochemical Data

The following table summarizes the key physical and chemical properties of **1,5-dibromopentane**, compiled for easy reference and comparison.

Property	Value	Citations
CAS Number	111-24-0	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[8]</a>
EC Number	203-849-7	<a href="#">[5]</a>
Appearance	Colorless to pale yellow or light brown liquid	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Density	1.688 g/mL at 25 °C	<a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Melting Point	-34 °C	<a href="#">[5]</a> <a href="#">[8]</a>
Boiling Point	110 °C at 15 mmHg (20 hPa) ~230 °C at atmospheric pressure	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Flash Point	79 °C (174.2 °F) - closed cup	<a href="#">[5]</a>
Refractive Index (n <sub>20/D</sub> )	1.512	<a href="#">[5]</a> <a href="#">[7]</a>
Solubility	Insoluble in water; Soluble in organic solvents like ethanol, ether, chloroform, and benzene.	<a href="#">[2]</a> <a href="#">[7]</a>
Vapor Density	8 (vs air)	<a href="#">[5]</a> <a href="#">[7]</a>

## Applications in Research and Drug Development

Due to its bifunctional nature, **1,5-dibromopentane** is a pivotal intermediate in the synthesis of a wide array of organic molecules.[\[3\]](#) Its terminal bromine atoms readily participate in nucleophilic substitution reactions, making it an indispensable tool for medicinal chemists and material scientists.

Key applications include:

- **Synthesis of Heterocyclic Compounds:** It is widely used to construct five- and six-membered rings. For instance, reaction with primary amines yields N-substituted piperidines, and reaction with sodium sulfide produces tetrahydrothiopyran (thiane).[\[7\]](#) Piperidine scaffolds are common structural motifs in many pharmaceuticals.[\[3\]](#)

- Formation of Grignard Reagents: **1,5-Dibromopentane** can be used to prepare the corresponding 1,5-di-Grignard reagent, a powerful tool for creating carbon-carbon bonds.[5] [7]
- Pharmaceutical Intermediates: This compound serves as a key starting material in the synthesis of various therapeutic agents.[3] Notable examples include its use in the synthesis of the opioid analgesic Dezocine and the anti-tumor agent Tamoxifen.[2][5]
- Polymer and Dendrimer Synthesis: It is employed in the preparation of O-alkylated phloroglucinol derivatives, which form the core of certain poly(alkyl aryl ether) dendrimers.[5] [7] It is also used in the production of specialty polymers to enhance properties like thermal stability.

## Experimental Protocols

Detailed methodologies for the synthesis of **1,5-dibromopentane** and its subsequent use in forming heterocyclic compounds are provided below.

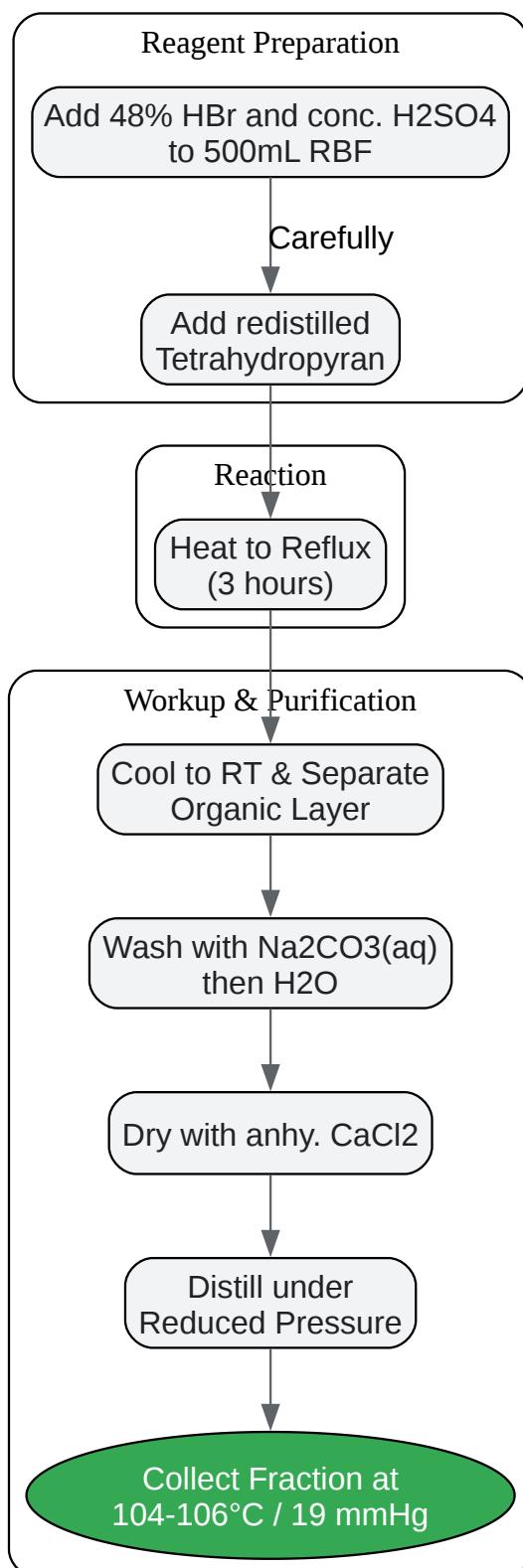
### Protocol 1: Synthesis of 1,5-Dibromopentane from Tetrahydropyran

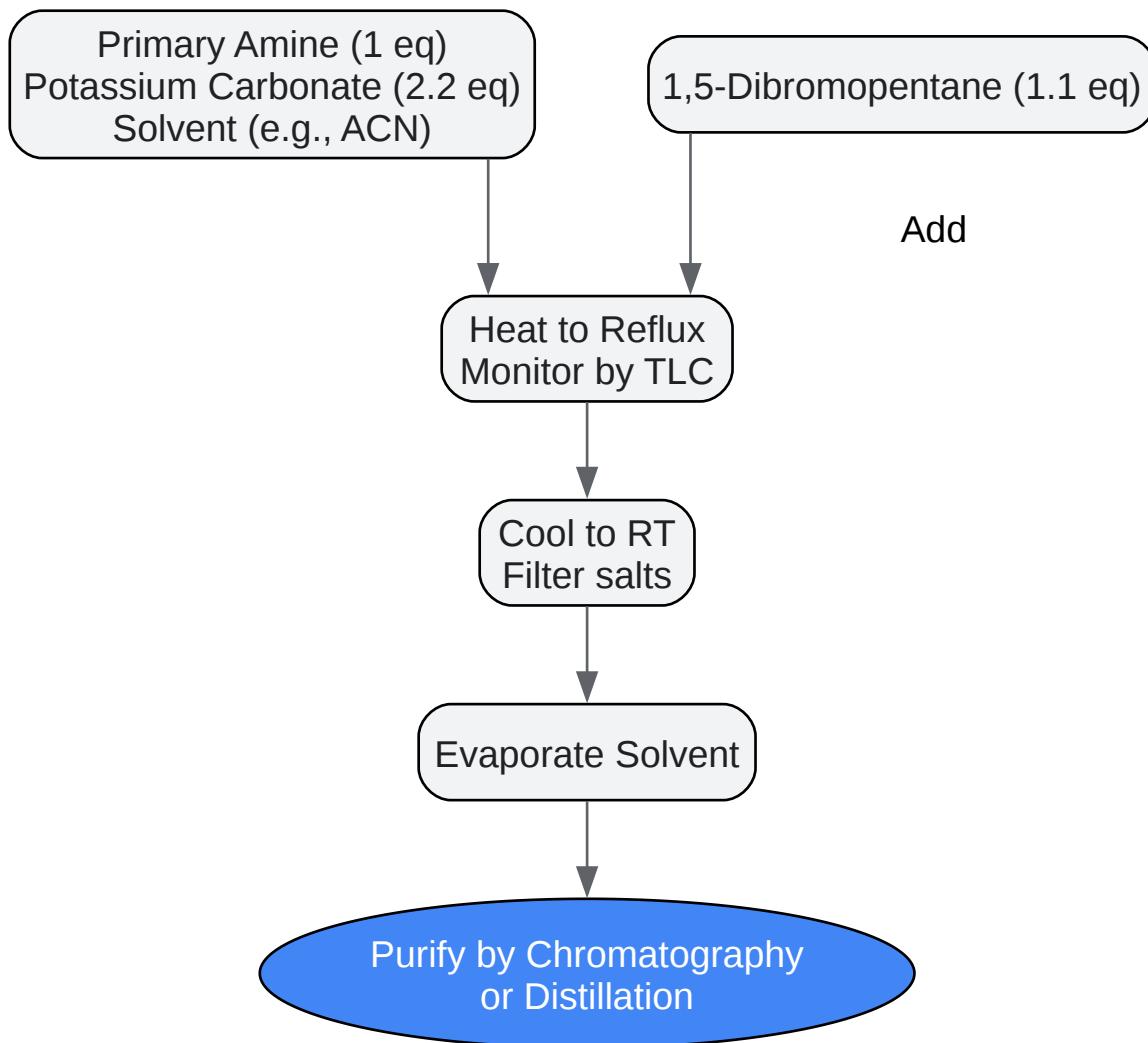
This protocol describes the synthesis via acid-catalyzed ring-opening bromination.

Methodology:

- To a 500 mL round-bottom flask fitted with a reflux condenser, add 250 g of 48% hydrobromic acid and 75 g of concentrated sulfuric acid.
- Carefully add 21.5 g of redistilled tetrahydropyran to the acid mixture.
- Gently heat the mixture to reflux and maintain for 3 hours. The solution will typically turn brown.
- After cooling the reaction mixture to room temperature, transfer it to a separatory funnel.
- Separate the lower organic layer containing the crude **1,5-dibromopentane**.

- Wash the organic layer sequentially with a saturated sodium carbonate solution and then with water.
- Dry the washed product with anhydrous calcium chloride.
- Purify the final product by distillation under reduced pressure, collecting the fraction at 104-106 °C (at approx. 19 mmHg or 2.53 kPa). This procedure typically yields 46-47 g (80-82%) of **1,5-dibromopentane**.



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